

An In-depth Technical Guide to the Solubility of O-Methylscopolamine

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Compound of Interest

Compound Name: O-Methylscopolamine

Cat. No.: B15290056

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This technical guide provides a comprehensive overview of the solubility of **O-Methylscopolamine**, also commonly known as Methscopolamine, particularly in its bromide salt form. The information is tailored for researchers, scientists, and professionals in drug development, offering quantitative solubility data, detailed experimental protocols, and a visual representation of the experimental workflow.

Introduction to O-Methylscopolamine

O-Methylscopolamine, or Methscopolamine bromide (CAS No. 155-41-9), is a quaternary ammonium derivative of scopolamine.[1] It functions as a muscarinic antagonist, primarily used for its anticholinergic properties to treat gastrointestinal disorders such as peptic ulcers.[1][2] Understanding its solubility in various solvents is crucial for its formulation, delivery, and overall therapeutic efficacy. Methscopolamine bromide presents as a white, odorless, crystalline solid.[3][4]

Quantitative Solubility Data

The solubility of **O-Methylscopolamine** Bromide has been determined in a range of solvents. The following table summarizes the available quantitative data. It is important to note that some discrepancies exist in the reported values, which may be attributed to variations in experimental conditions such as temperature and the specific batch of the compound.

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Temperature (°C)	Source(s)
Water	50	~125.5	Not Specified	[4] [5] [6]
Water	67	168.21	25	[7]
Water	80	200.85	25	[8]
Dimethyl Sulfoxide (DMSO)	5	~12.6	Not Specified	[9]
Dimethyl Sulfoxide (DMSO)	79	198.34	25	[7]
Dimethyl Sulfoxide (DMSO)	80	200.85	25	[8]
Dimethylformamide (DMF)	5	~12.6	Not Specified	[9]
Phosphate-Buffered Saline (PBS) pH 7.2	10	~25.1	Not Specified	[9]

Qualitative Solubility Data:

- Water: Freely soluble.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[10\]](#)
- Alcohol (Ethanol): Slightly soluble[\[3\]](#)[\[4\]](#)[\[10\]](#), though some sources report it as insoluble.[\[7\]](#)[\[8\]](#)
- Acetone: Insoluble.[\[3\]](#)[\[4\]](#)[\[10\]](#)
- Chloroform: Insoluble.[\[3\]](#)[\[4\]](#)[\[10\]](#)

The conflicting data, particularly for ethanol and the varying values in water and DMSO, highlight the importance of standardized experimental protocols for solubility determination.

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is considered the gold standard for determining the equilibrium solubility of a compound.^[11] It is a robust method that allows for the determination of thermodynamic solubility.

Objective: To determine the saturation concentration of **O-Methylscopolamine** Bromide in a specific solvent at a controlled temperature.

Materials:

- **O-Methylscopolamine** Bromide (crystalline solid)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Glass vials with screw caps
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation.
- Volumetric flasks and pipettes

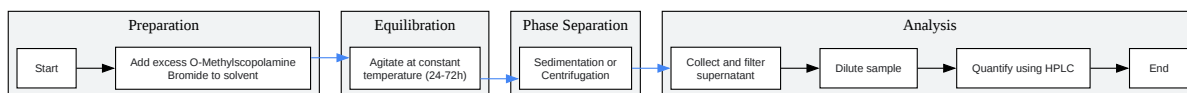
Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **O-Methylscopolamine** Bromide to a known volume of the solvent in a glass vial. The excess solid should be clearly visible.

- **Equilibration:** Tightly cap the vials and place them in a shaking incubator set to a constant temperature (e.g., 25°C or 37°C). Agitate the samples for a predetermined period (typically 24 to 72 hours) to ensure equilibrium is reached. The agitation should be vigorous enough to keep the solid suspended.
- **Phase Separation:** After the equilibration period, allow the vials to stand undisturbed at the same temperature to allow the excess solid to sediment. Alternatively, centrifuge the samples at a controlled temperature to facilitate the separation of the solid and liquid phases.^[11]
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant. To ensure no solid particles are transferred, it is recommended to use a syringe filter.
- **Dilution:** Accurately dilute the collected supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated analytical method, such as HPLC, to determine the concentration of **O-Methylscopolamine Bromide**.
- **Data Analysis:** Calculate the original concentration of the saturated solution by taking the dilution factor into account. The experiment should be performed in replicate (at least n=3) to ensure the reproducibility of the results.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **O-Methylscopolamine**.



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Caption: Workflow for the shake-flask solubility determination method.

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